

# Essential Safety and Operational Guide for Handling Ferrostatin-1 Diyne

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## Compound of Interest

Compound Name: *Ferrostatin-1 diyne*

Cat. No.: *B3026261*

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Ferrostatin-1 diyne**. Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the integrity of your research.

## I. Chemical and Physical Properties

A summary of the key quantitative data for **Ferrostatin-1 diyne** is presented below for easy reference.

Property	Value
CAS Number	2226204-90-4[1][2]
Molecular Formula	C <sub>18</sub> H <sub>22</sub> N <sub>2</sub> O <sub>2</sub> [2]
Molecular Weight	298.4 g/mol [2]
Appearance	Crystalline solid[2]
Purity	≥98%
Solubility	DMF: 30 mg/mlDMF:PBS (pH 7.2) (1:4): 0.2 mg/mlDMSO: 10 mg/mlEthanol: 10 mg/ml[2]
Storage Temperature	Store at -20°C[3]
Long-term Stability	≥ 4 years[2]

## II. Hazard Identification and Safety Precautions

According to the Safety Data Sheet (SDS), **Ferrostatin-1 diyne** is not classified as a hazardous substance under the Globally Harmonized System (GHS).[1] However, standard laboratory safety practices should always be observed.

Hazard Category	NFPA Ratings (Scale 0-4)	HMIS-Ratings (Scale 0-4)
Health	0	0
Fire	0	0
Reactivity	0	0

Source: **Ferrostatin-1 Diyne** Safety Data Sheet[1]

General Precautionary Measures:

- Follow the usual precautionary measures for handling chemicals.[1]
- Avoid ingestion, inhalation, and contact with eyes and skin.

- Wash hands thoroughly after handling.

### III. Personal Protective Equipment (PPE)

While the SDS for **Ferrostatin-1 diyne** does not mandate specific PPE beyond standard laboratory practice, a comprehensive approach to personal protection is recommended, especially when handling the solid compound or preparing solutions.

PPE Category	Recommended Equipment
Eye and Face	Chemical safety goggles. A face shield is recommended when there is a risk of splashing.
Skin	- Gloves: Wear nitrile gloves. Inspect for tears or punctures before use. Change gloves immediately if contaminated.- Lab Coat: A standard laboratory coat should be worn over personal clothing.
Respiratory	Not required under normal handling conditions. [1] If there is a risk of generating dust or aerosols, work in a certified chemical fume hood.

### IV. Operational Plan for Safe Handling

A strict operational protocol is essential to minimize exposure and ensure experimental reproducibility.

#### A. Designated Area and Preparation:

- Conduct all work with solid **Ferrostatin-1 diyne** in a designated area, such as a chemical fume hood or a glove box, to contain any airborne particles.
- Ensure that an emergency eyewash station and safety shower are easily accessible.
- Cover the work surface with absorbent, disposable bench paper.

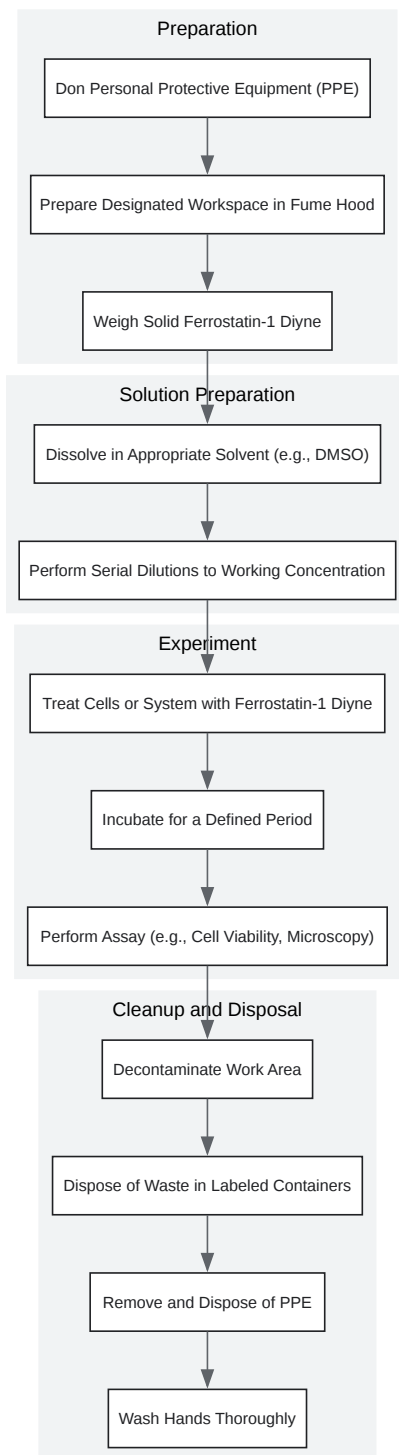
#### B. Weighing and Solution Preparation:

- To avoid generating dust, carefully weigh the solid compound within a chemical fume hood.
- When preparing solutions, slowly add the solvent to the solid to prevent splashing.
- **Ferrostatin-1 diyne** is soluble in organic solvents like DMF, DMSO, and ethanol.[2] For aqueous buffers, first dissolve the compound in DMF and then dilute with the aqueous buffer of choice.[4]

## V. Experimental Workflow

The following diagram illustrates a typical workflow for an experiment involving **Ferrostatin-1 diyne**.

## Experimental Workflow for Ferrostatin-1 Diyne

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Caption: A step-by-step workflow for the safe handling and use of **Ferrostatin-1 diyne** in a laboratory setting.

## VI. Disposal Plan

Proper disposal of **Ferrostatin-1 diyne** and contaminated materials is critical to prevent environmental contamination and accidental exposure.

### A. Solid Waste:

- Collect all solid waste, including empty vials, contaminated gloves, bench paper, and other disposable materials, in a clearly labeled, sealed hazardous waste container.

### B. Liquid Waste:

- Collect unused solutions of **Ferrostatin-1 diyne** and any solvent used for rinsing contaminated glassware in a designated, sealed hazardous liquid waste container.
- Do not pour any **Ferrostatin-1 diyne** waste down the drain.<sup>[1]</sup>

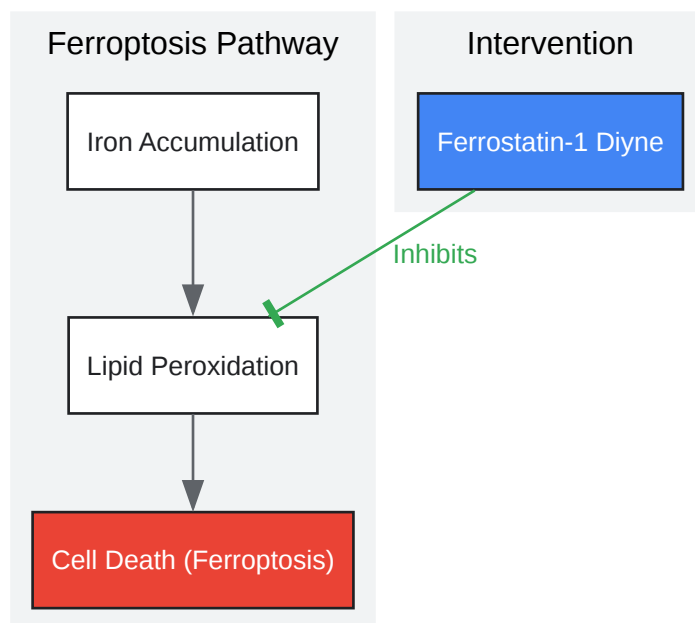
## VII. Mechanism of Action: Ferroptosis Inhibition

**Ferrostatin-1 diyne** is an analog of Ferrostatin-1, a known inhibitor of ferroptosis.<sup>[2]</sup>

Ferroptosis is a form of regulated cell death driven by iron-dependent lipid peroxidation.

Ferrostatin-1 and its analogs act as radical-trapping antioxidants, inhibiting the accumulation of lipid reactive oxygen species.

## Ferrostatin-1 Diyne Mechanism of Action

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Caption: **Ferrostatin-1 diyne** inhibits ferroptosis by preventing iron-dependent lipid peroxidation.

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